

Essential Safety and Handling Guide for Triclocarban (TCC)

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Compound of Interest

Compound Name: *C14H10Cl3N3*

Cat. No.: *B12624642*

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Disclaimer: The chemical formula provided, **C14H10Cl3N3**, is not readily identifiable as a common chemical. This guide pertains to the structurally similar and well-documented antimicrobial agent, Triclocarban (TCC), with the chemical formula C13H9Cl3N2O. It is crucial to verify the identity of your specific compound and consult its corresponding Safety Data Sheet (SDS) before handling.

Triclocarban is an antimicrobial agent that requires careful handling to ensure the safety of laboratory personnel and to prevent environmental contamination.^{[1][2][3]} Adherence to proper personal protective equipment (PPE) protocols, operational procedures, and disposal plans is mandatory.

Personal Protective Equipment (PPE)

The following PPE is essential for the safe handling of Triclocarban, particularly in its powdered form, to prevent skin contact, eye irritation, and inhalation of dust particles.^{[4][5][6]}

Protection Type	Recommended Equipment	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves should be worn. Gloves must be inspected before use and changed immediately if contaminated.[6]
Eye Protection	Safety glasses with side shields or goggles	Must conform to EN 166 (EU) or NIOSH (US) standards.[6]
Respiratory Protection	NIOSH/MSHA approved respirator	Required when there is a risk of dust inhalation, especially during weighing or transfer of the solid material. A laboratory fume hood or other local exhaust ventilation should be used.[5][6]
Body Protection	Laboratory coat	A standard lab coat should be worn to prevent skin contact.

Operational Plan for Safe Handling

A systematic approach is crucial when working with Triclocarban to minimize exposure and prevent accidental release.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form to minimize dust generation.[5][6]

Standard Operating Procedure:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area by covering surfaces with absorbent, disposable liners.
- Weighing and Transfer: Conduct all weighing and transfer operations of solid Triclocarban within a fume hood or a ventilated balance enclosure to contain any dust.

- **Solution Preparation:** When preparing solutions, add the solid Triclocarban to the solvent slowly to avoid splashing.
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water.^[6] Decontaminate all equipment and the work area.

Disposal Plan

Proper disposal of Triclocarban waste is critical to prevent environmental contamination, as it is very toxic to aquatic life with long-lasting effects.^[5]

- **Solid Waste:** Collect all solid Triclocarban waste, including contaminated PPE (gloves, etc.) and disposable liners, in a clearly labeled, sealed container for hazardous waste.^{[5][7]}
- **Liquid Waste:** Collect all liquid waste containing Triclocarban in a labeled, sealed, and appropriate hazardous waste container. Do not pour Triclocarban waste down the drain.^{[5][7]}
- **Disposal Method:** All Triclocarban waste must be disposed of through a licensed hazardous waste disposal company, in accordance with local, regional, and national regulations.^[5]

Experimental Workflow for Safe Handling and Disposal

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